

# An In-depth Technical Guide to the Safe Handling of 2-Iodopentane

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## Compound of Interest

Compound Name: 2-Iodopentane

Cat. No.: B127505

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-iodopentane** (CAS No. 637-97-8), a secondary alkyl halide utilized in various organic synthesis applications.<sup>[1][2]</sup> Adherence to the following protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

## Core Safety and Hazard Information

**2-Iodopentane** is a flammable liquid and vapor that is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.<sup>[3]</sup> It may also cause allergy or asthma symptoms or breathing difficulties if inhaled and may cause respiratory irritation.<sup>[3]</sup>

## GHS Classification

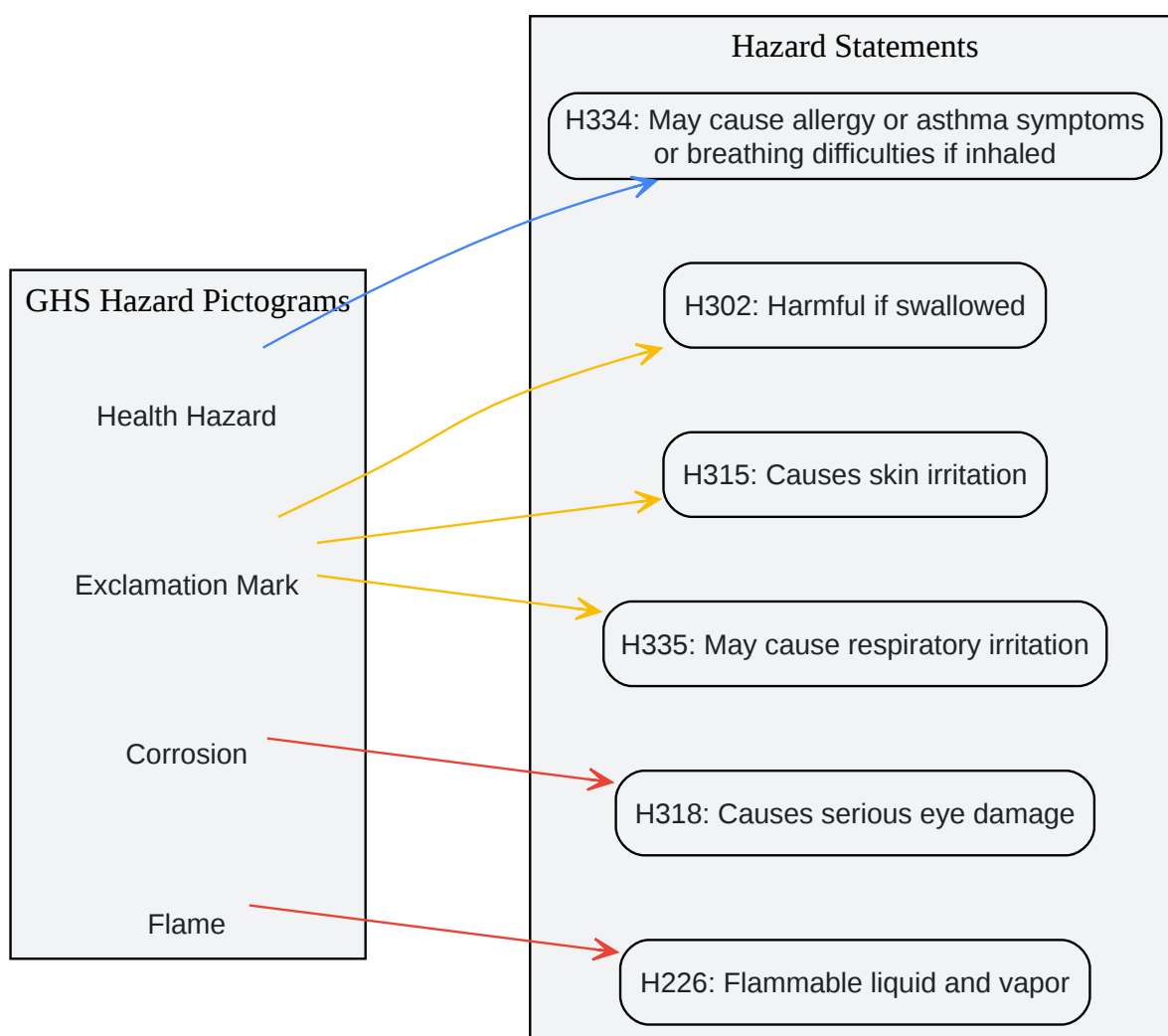
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. The GHS classification for **2-iodopentane** is as follows:

- Flammable liquids: Category 3<sup>[3]</sup>
- Acute toxicity, Oral: Category 4<sup>[3]</sup>
- Skin corrosion/irritation: Category 2<sup>[3]</sup>

- Serious eye damage/eye irritation: Category 1[3]
- Sensitization, Respiratory: Category 1[3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Category 3[3]

## Hazard Pictograms and Statements

The following diagram illustrates the GHS pictograms associated with **2-iodopentane** and their corresponding hazard statements.



[Click to download full resolution via product page](#)GHS Pictograms and Hazard Statements for **2-Iodopentane**.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-iodopentane** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> I[1][3][4][5][6]
Molecular Weight	198.05 g/mol [3][4][5][6][7]
Appearance	Colorless to light yellow liquid[1][5]
Boiling Point	146.6 °C at 760 mmHg[8]
Melting Point	-85.6 °C (estimate)[8]
Flash Point	44.6 °C[8]
Density	1.52 g/cm <sup>3</sup> [8]
Vapor Pressure	5.82 mmHg at 25°C[8]
Solubility	Slightly soluble in water; soluble in chloroform and other organic solvents.[2][8]
Refractive Index	1.497[8]

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **2-iodopentane**.

## Personal Protective Equipment (PPE)

When handling **2-iodopentane**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield where splashing is possible.[9][10]

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene.[10]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes.[10][11]
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[10][11] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[9][10]

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[9][11]
- Avoid inhalation of vapor or mist.[5][11]
- Use only in a well-ventilated area or under a chemical fume hood.[5][11]
- Keep away from heat, sparks, and open flames.[5][11]
- Use non-sparking tools and explosion-proof equipment.[12]
- Ground and bond containers when transferring material to prevent static discharge.[12][13]
- Wash hands thoroughly after handling.[9]

## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][11]
- Keep away from sources of ignition.[5][11]
- Store away from incompatible materials such as strong oxidizing agents.[11]
- Protect from light.[2]

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Skin Contact: Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[9\]](#)[\[11\]](#)[\[12\]](#)

## Firefighting Measures

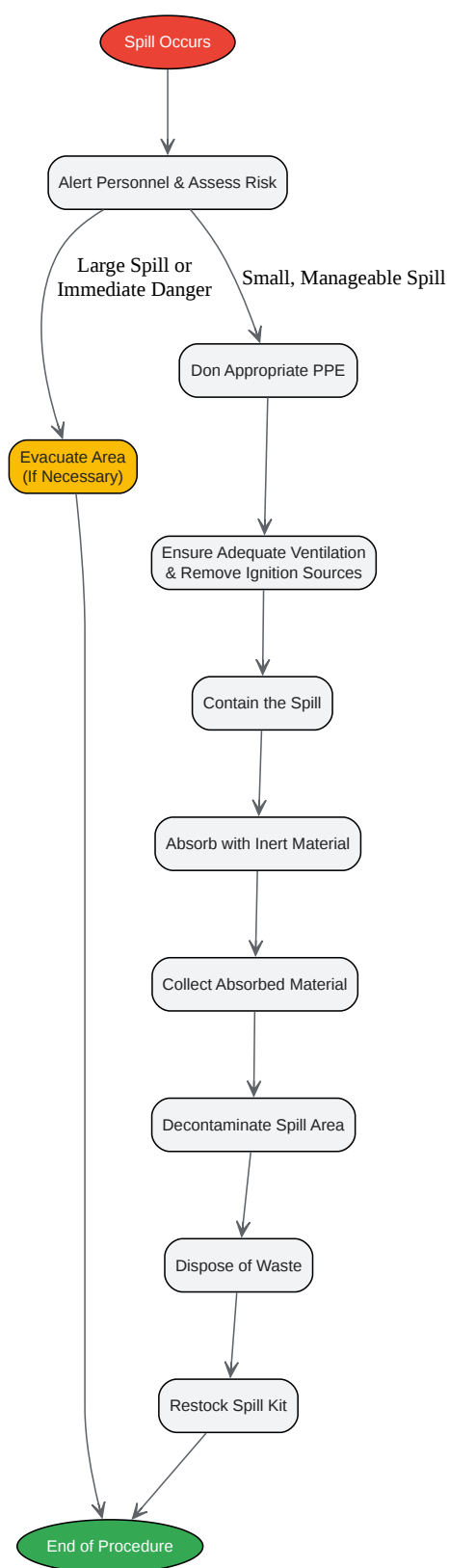
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.[\[12\]](#)[\[13\]](#) Hazardous decomposition products include carbon oxides and hydrogen iodide.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[12\]](#)

## Experimental Protocol: Small-Scale Spill Cleanup

The following protocol outlines the steps for managing a small-scale spill of **2-iodopentane** (less than 1 liter) in a laboratory setting. For larger spills, evacuate the area and contact emergency services.

## Spill Response Workflow

The logical workflow for responding to a **2-iodopentane** spill is depicted in the diagram below.



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Workflow for Responding to a **2-Iodopentane** Spill.

## Detailed Spill Cleanup Methodology

- Immediate Actions:
  - Alert all personnel in the immediate vicinity of the spill.
  - If the spill is large or there is a risk of fire, evacuate the area and activate the fire alarm.
  - Remove all sources of ignition from the area.[\[1\]](#)[\[3\]](#)
- Personal Protective Equipment (PPE):
  - Don the appropriate PPE as outlined in Section 3.1, including chemical safety goggles, a face shield, a flame-resistant lab coat, and chemical-resistant gloves.
- Containment:
  - If the spill is liquid, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or a commercial spill absorbent.[\[3\]](#)[\[11\]](#)
- Absorption and Neutralization:
  - For **2-iodopentane**, a non-combustible absorbent is recommended. Do not use paper towels as this may increase the surface area and evaporation rate.[\[14\]](#)
  - Carefully apply the absorbent material over the spill, starting from the outside and working inwards to prevent splashing.
  - Allow the absorbent to completely soak up the liquid.
- Collection:
  - Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.[\[1\]](#)[\[4\]](#)
- Decontamination:
  - Wipe down the spill area with a cloth or paper towels dampened with a soap and water solution.[\[1\]](#)[\[3\]](#)

- Place all contaminated cleaning materials into the hazardous waste container.
- Waste Disposal:
  - Seal the hazardous waste container and label it appropriately.
  - Dispose of the waste according to your institution's hazardous waste management guidelines.<sup>[1][11]</sup>
- Final Steps:
  - Ensure the spill area is well-ventilated to disperse any remaining vapors.
  - Restock the spill kit with the items used.<sup>[4]</sup>
  - Report the incident to the appropriate laboratory supervisor or safety officer.<sup>[3][4]</sup>

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